

The Discovery and Synthesis of Berkelium: A Technical Retrospective

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Berkelium*

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Berkeley, California - In the nascent years of the atomic age, a team of scientists at the University of California, Berkeley, expanded the known boundaries of the periodic table with the synthesis and identification of element 97. This in-depth guide provides a technical overview of the discovery of **berkelium**, detailing the experimental protocols and key data from the seminal research that introduced this transuranic element to the world. The discovery, which occurred in December 1949, was the culmination of meticulous planning and innovative radiochemical techniques, further solidifying the university's leading role in the exploration of heavy elements.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

The team of Stanley G. Thompson, Albert Ghiorso, and Glenn T. Seaborg, later joined by Kenneth Street, Jr., successfully synthesized **berkelium** by bombarding a small target of americium-241 with high-energy alpha particles.[\[1\]](#)[\[2\]](#)[\[3\]](#) This achievement was a significant step in understanding the chemical and nuclear properties of the actinide series.

Data Presentation

The initial synthesis of **berkelium** produced the isotope **Berkelium-243**. Subsequent research in the following years led to the identification of other isotopes, providing a more complete picture of the element's nuclear characteristics. The data for these early isotopes are summarized below.

Isotope	Production Reaction	Half-Life	Decay Mode(s)	Decay Energie(s) (MeV)
^{243}Bk	$^{241}\text{Am}(\alpha, 2n)^{243}\text{Bk}$	4.5 - 4.6 hours	Electron Capture (~99.9%), Alpha Emission (~0.1%)	α : 6.72 (30%), 6.55 (53%), 6.20 (17%)
^{244}Bk	$^{241}\text{Am}(\alpha, n)^{244}\text{Bk}$	~4.4 hours	Electron Capture	Not precisely determined in early work
^{245}Bk	$^{241}\text{Am}(\alpha, xn)$ or $^{242}\text{Cm}(\alpha, xn)$	~4.9 days	Electron Capture, Alpha Emission	α : ~6.33
^{246}Bk	$^{244}\text{Cm}(\alpha, 2n)^{246}\text{Bk}$	~1.8 days	Electron Capture	Not precisely determined in early work

Experimental Protocols

The synthesis and identification of **berkelium** were landmark achievements that relied on the sophisticated nuclear and chemical techniques developed at the Berkeley Radiation Laboratory.

Target Preparation and Bombardment

The target material consisted of approximately 7 milligrams of americium-241 in the form of americium oxide (AmO_2). This was prepared by precipitating americium hydroxide from a nitrate solution, followed by ignition to form the oxide. The AmO_2 was then slurried onto a platinum foil and baked at high temperature to ensure adhesion.

This target was then subjected to bombardment with 35-MeV helium ions (alpha particles) in the 60-inch cyclotron at the University of California, Berkeley. The bombardment was carried out for approximately 6 hours.

Chemical Separation

Following the bombardment, the platinum foil bearing the transmuted target material was dissolved in nitric acid under a controlled environment to contain the radioactivity. The crucial step of isolating the new element 97 was accomplished through a meticulous process of ion-exchange chromatography.

The dissolved target solution, containing unreacted americium, fission products, and the newly formed actinide elements, was passed through a cation-exchange resin column (likely Dowex-50). The separation of individual actinides was achieved by elution with a buffered citric acid solution at an elevated temperature. The elution order of the trivalent actinides is inversely related to their atomic number, meaning that element 97 (**berkelium**) was expected to elute before curium (element 96) and americium (element 95).

The fractions collected from the column were then analyzed for their radioactive decay characteristics. The observation of a new alpha-particle activity with a half-life of about 4.5 hours, which eluted just before curium, provided the first evidence for the existence of a new element. Further chemical experiments confirmed that this new activity belonged to an element with chemical properties distinct from all previously known elements and consistent with those expected for element 97. Specifically, the element was found to exhibit stable +3 and +4 oxidation states.

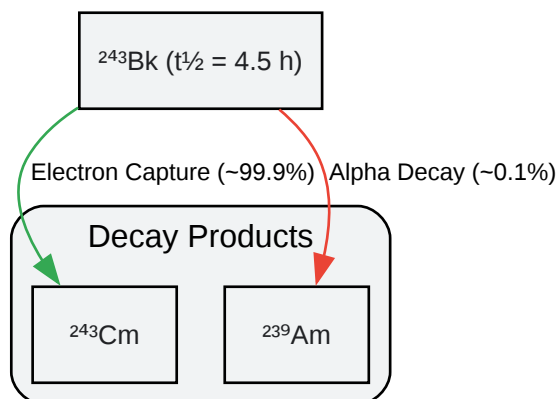
Visualizations

To further elucidate the processes involved in the discovery of **berkelium**, the following diagrams illustrate the key experimental and logical workflows.



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A flowchart illustrating the key stages in the synthesis and identification of **Berkelium-243**.



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- To cite this document: BenchChem. [The Discovery and Synthesis of Berkelium: A Technical Retrospective]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215314#history-of-berkelium-discovery-and-synthesis]

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